

Application Notes and Protocols: Palladium-Catalyzed Cross-Coupling with Bis(catecholato)diboron

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Compound of Interest

Compound Name: *Bis(catecholato)diboron*

Cat. No.: B079384

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Introduction

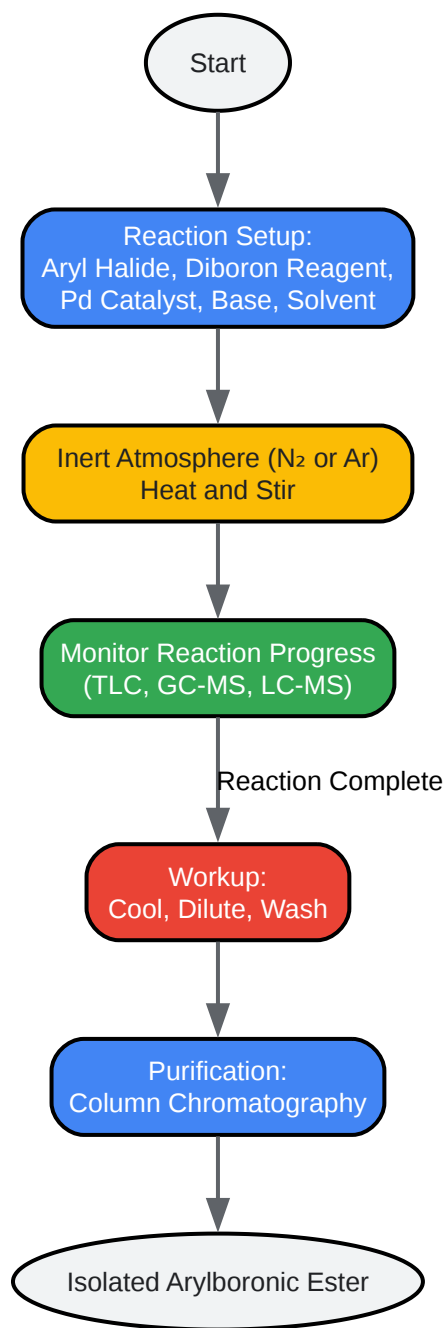
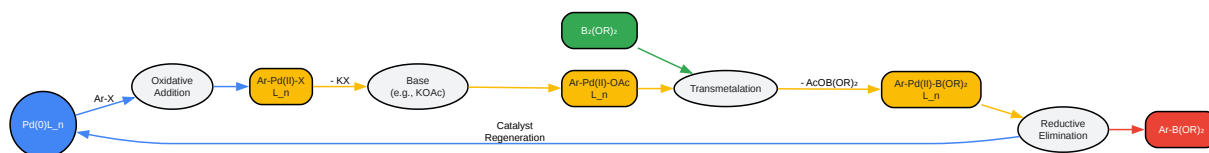
The Palladium-catalyzed cross-coupling reaction, particularly the Miyaura borylation, is a cornerstone of modern organic synthesis, enabling the formation of carbon-boron bonds.[1] These borylated intermediates are crucial building blocks in subsequent Suzuki-Miyaura cross-coupling reactions for the synthesis of complex molecules, including pharmaceuticals and materials.[2][3] While bis(pinacolato)diboron (B_2pin_2) is the most commonly employed diboron reagent in these transformations, **bis(catecholato)diboron** (B_2cat_2) represents a related and important reagent.[4][5]

This document provides detailed application notes and protocols for the palladium-catalyzed cross-coupling of aryl halides with diboron reagents to synthesize arylboronic esters. While specific, optimized protocols for **bis(catecholato)diboron** are less prevalent in the literature, the general principles and procedures established for the widely used bis(pinacolato)diboron serve as an excellent starting point. The provided protocols can be adapted for **bis(catecholato)diboron**, likely with some optimization of reaction conditions.

Reaction Principle and Workflow

The core of this methodology is the Miyaura borylation, a palladium-catalyzed reaction between an aryl halide (or triflate) and a diboron reagent in the presence of a base to form an arylboronic ester.^{[3][6]} The resulting boronic esters are stable and can be readily used in subsequent Suzuki-Miyaura cross-coupling reactions.^[2]

Catalytic Cycle of Miyaura Borylation



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